

# Trimethylsilyl crotonate molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trimethylsilyl crotonate

Cat. No.: B102237

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## An In-depth Technical Guide to Trimethylsilyl Crotonate

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This document provides core technical data on **Trimethylsilyl crotonate**, a silyl enol ether utilized in organic synthesis.

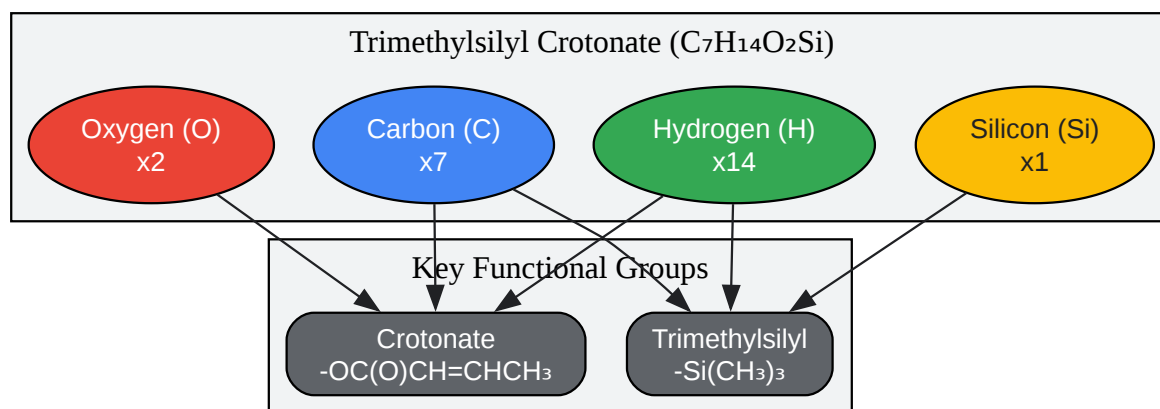
## Chemical Identity and Properties

**Trimethylsilyl crotonate**, identified by the CAS Number 18269-64-2, is a clear, colorless liquid.<sup>[1][2]</sup> It is a derivative of crotonic acid and contains a trimethylsilyl group. The compound's key quantitative data are summarized in the table below.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> Si <sup>[1]</sup> |
| Molecular Weight  | 158.27 g/mol <sup>[1]</sup>                                     |
| Boiling Point     | 49-50 °C at 10 mm Hg <sup>[1][2]</sup>                          |
| Density           | 0.897 g/mL at 25 °C <sup>[1][2]</sup>                           |
| Refractive Index  | n <sub>20/D</sub> 1.4252 <sup>[1][2]</sup>                      |

## Structural Composition

The molecular structure of **trimethylsilyl crotonate** is composed of a central silicon atom bonded to three methyl groups and an oxygen atom, which is in turn part of a crotonate group. The elemental composition is fundamental to its reactivity and is visualized below.



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Caption: Elemental and functional group composition of **Trimethylsilyl Crotonate**.

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## References

- 1. lookchem.com [lookchem.com]
- 2. TRIMETHYLSILYL CROTONATE | 18269-64-2 [chemicalbook.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)